

"5-isopropyl-2-nitrophenol CAS number and structure"

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Compound of Interest

Compound Name: 5-isopropyl-2-nitrophenol

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An In-depth Technical Guide to **5-isopropyl-2-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-isopropyl-2-nitrophenol**, including its chemical identity, synthesis, and potential areas of application for scientific research and development.

Chemical Identity and Physicochemical Properties

5-isopropyl-2-nitrophenol is a substituted phenol compound. Its chemical structure consists of a benzene ring substituted with a hydroxyl group (-OH), a nitro group (-NO₂), and an isopropyl group (-CH(CH₃)₂).

Chemical Identifiers

Identifier	Value
CAS Number	153506-06-0[1][2][3]
IUPAC Name	2-nitro-5-propan-2-ylphenol[3]
Molecular Formula	C9H11NO3[1][2][3]
Synonyms	2-nitro-5-isopropylphenol, 2-nitro-5-isoproylphenol[3]
InChI	InChI=1S/C9H11NO3/c1-6(2)7-3-4-8(10(12)13)9(11)5-7/h3-6,11H,1-2H3[3]
InChIKey	QJJGPZTVVISLNI-UHFFFAOYSA-N[3]
SMILES	CC(C)C1=CC(=C(C=C1)--INVALID-LINK--[O-])O[3]

Physicochemical Properties

Property	Value
Molecular Weight	181.19 g/mol [1][2][3]
Purity	95% (as per one supplier)[2]
Storage	2-8 °C[2]

Synthesis of 5-isopropyl-2-nitrophenol

The synthesis of **5-isopropyl-2-nitrophenol** can be achieved through the nitration of 3-isopropylphenol.[1]

Experimental Protocol: Synthesis from 3-isopropylphenol

This protocol describes the preparation of 2-nitro-5-isopropylphenol.[1]

Materials:

- 3-isopropylphenol (3.00 g, 22 mmol)
- Methylene chloride (40 mL)
- Sodium nitrate (2.06 g, 24 mmol)
- Sulfuric acid (25 mL, 3M)
- Sodium nitrite (catalytic amount)
- Magnesium sulfate (MgSO₄)
- Silica gel
- Methanol (MeOH)

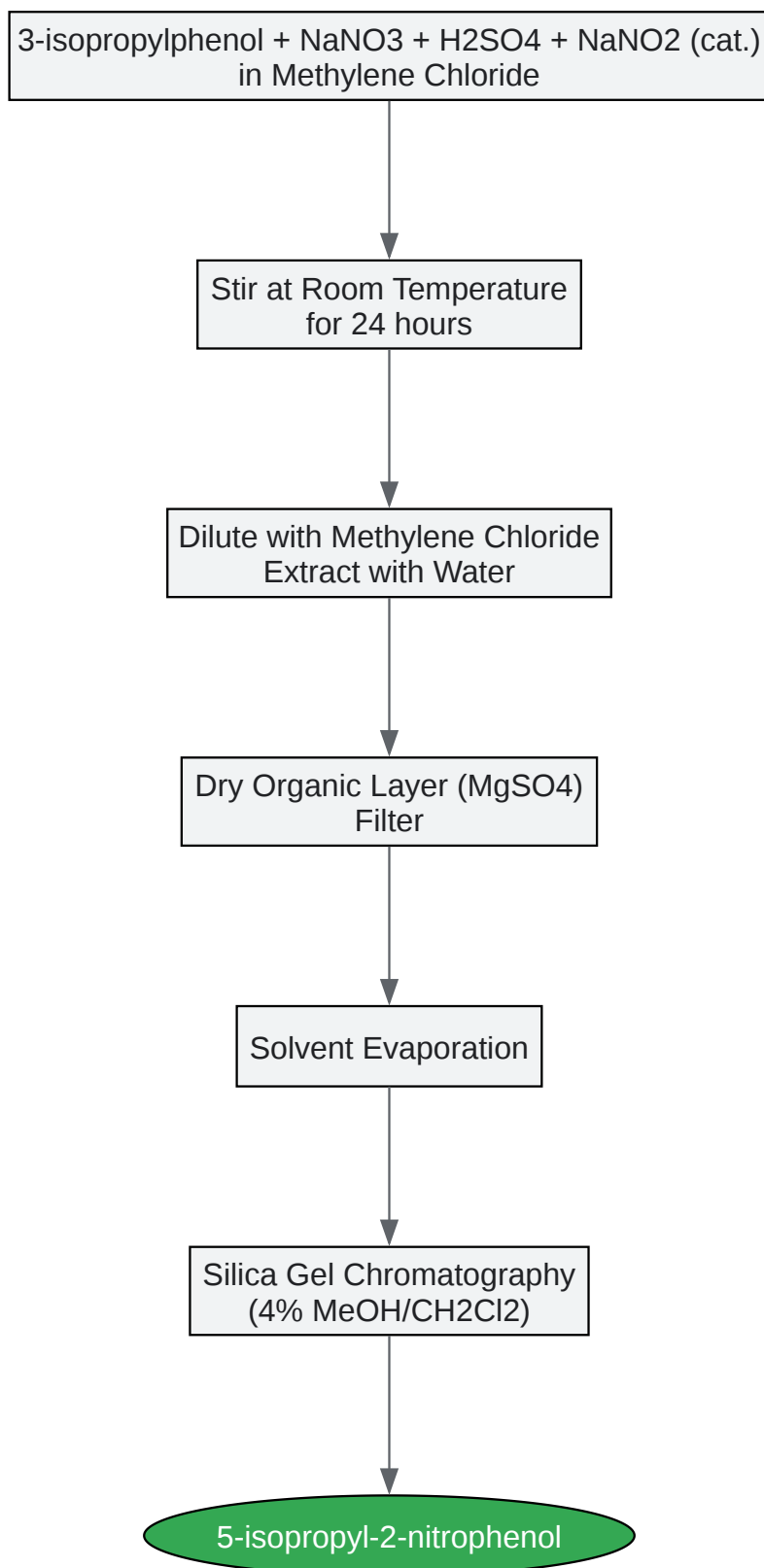
Procedure:

- Dissolve 3-isopropylphenol (3.00 g, 22 mmol) in methylene chloride (40 mL).
- Add sodium nitrate (2.06 g, 24 mmol) to the solution.
- Slowly add sulfuric acid (25 mL, 3M), followed by a catalytic amount of sodium nitrite.
- Allow the mixture to stir at room temperature for 24 hours.
- After 24 hours, dilute the reaction mixture with methylene chloride and extract it with water.
- Dry the organic layer over magnesium sulfate (MgSO₄) and filter.
- Evaporate the solvent.
- Purify the resulting solid by chromatography on silica gel using 4% MeOH in CH₂Cl₂ as the eluent.
- This process yields the desired product, **5-isopropyl-2-nitrophenol** (1.09 g, 27% yield).^[1]

Characterization:

- ^1H NMR (CD_3COCD_3): δ 7.95 (d, 1H), 7.62 (d, 1H), 7.11 (d, 1H), 2.95 (m, 1H), 1.24 (d, 6H).
[1]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **5-isopropyl-2-nitrophenol**.

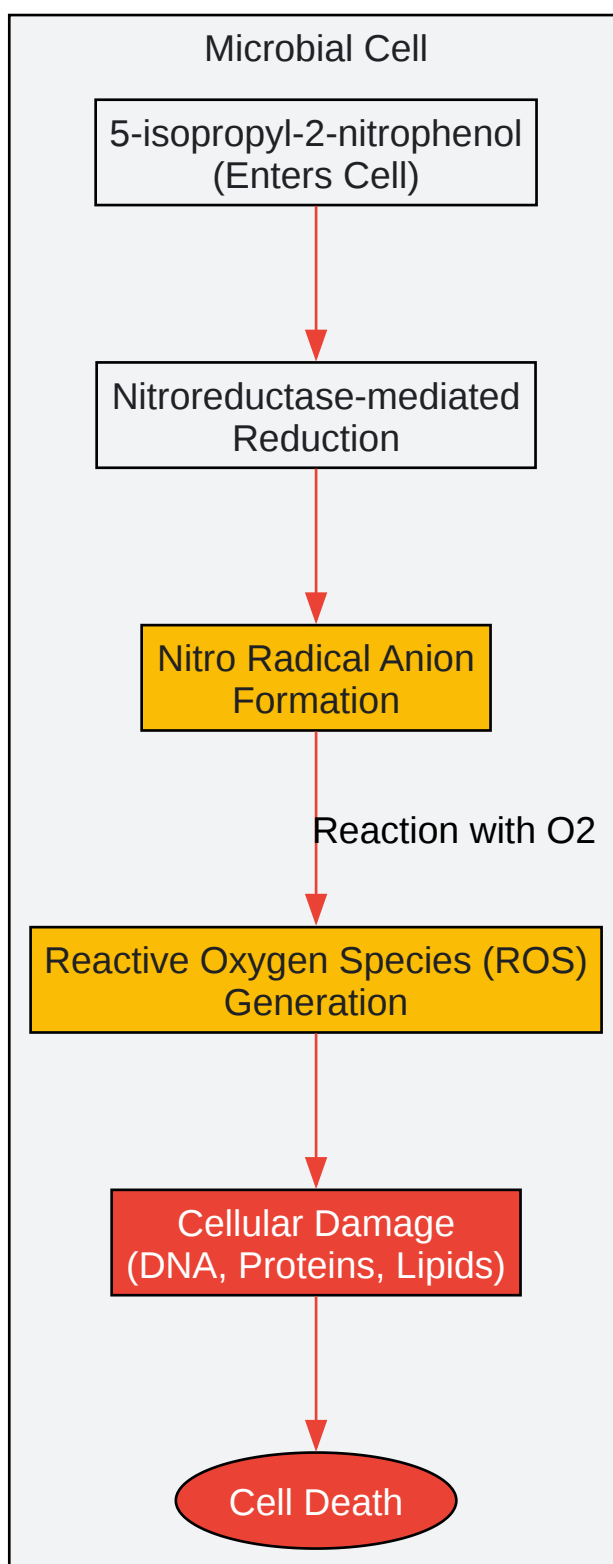
Potential Biological Activities and Signaling Pathways

While there is limited specific data on the biological activities of **5-isopropyl-2-nitrophenol**, the activities of structurally related compounds can suggest potential areas for investigation.

- **Antimicrobial Activity:** Phenolic compounds, particularly nitrophenols, are known for their antimicrobial properties. For instance, 4-chloro-2-isopropyl-5-methylphenol, a related compound, has shown activity against methicillin-resistant *Staphylococcus aureus* (MRSA). [4] The nitro group can be reduced to a reactive nitroso radical anion, which can induce oxidative stress in microbial cells.
- **Modulation of Cellular Signaling:** The parent compound, 5-isopropyl-2-methylphenol (carvacrol), an isomer of thymol, has been observed to have anxiolytic, antinociceptive, and antidepressant effects, potentially through interaction with the dopaminergic system. [5] Furthermore, it has been shown to enhance penile function in hypertensive rats by restoring endothelial function and reducing smooth muscle hypercontractility, suggesting interactions with pathways related to oxidative stress and calcium homeostasis. [4][6] These findings indicate that the isopropylphenol scaffold can interact with various cellular signaling pathways.

Hypothetical Antimicrobial Mechanism of Action

Based on the known mechanisms of other nitroaromatic compounds, a plausible mechanism of antimicrobial action for **5-isopropyl-2-nitrophenol** could involve the following steps.



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Caption: Hypothetical antimicrobial mechanism of action.

Future Research Directions

The current body of knowledge on **5-isopropyl-2-nitrophenol** is limited, presenting numerous opportunities for further research. Key areas for future investigation include:

- **Comprehensive Physicochemical Characterization:** Experimental determination of properties such as melting point, boiling point, solubility, and pKa.
- **Biological Screening:** A broad screening of its biological activities, including antimicrobial, antifungal, antioxidant, and cytotoxic effects, is warranted.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action and identifying the specific cellular signaling pathways involved.
- **Optimization of Synthesis:** Further optimization of the synthesis protocol to improve the yield and reduce the formation of byproducts.

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